

# Application Notes and Protocols: Solvent Yellow 98 in Material Science

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## Compound of Interest

Compound Name: Solvent Yellow 98

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## Introduction

**Solvent Yellow 98**, also known as Fluorescent Yellow 3G, is a synthetic organic dye of the azo class.<sup>[1]</sup> It is characterized by its vibrant greenish-yellow fluorescence, excellent solubility in organic solvents, and notable stability under heat and light.<sup>[1][2][3]</sup> These properties make it a valuable colorant in various material science applications, particularly in the coloring of plastics and synthetic fibers. Its molecular formula is C<sub>36</sub>H<sub>45</sub>NO<sub>2</sub>S. This document provides detailed application notes and experimental protocols for the use of **Solvent Yellow 98** in material science research.

## Physicochemical Properties

A summary of the key physical and chemical properties of **Solvent Yellow 98** is presented in Table 1. This data is essential for determining its suitability for specific applications and for designing experimental parameters.

Property	Value	Reference
Molecular Formula	C36H45NO2S	[4]
Molecular Weight	555.81 g/mol	[4]
Appearance	Greenish-yellow powder	[3][5]
Melting Point	267 °C	[3]
Heat Resistance (in PS)	300 °C	[2][3]
Light Fastness (in PS)	6-7 (on a scale of 1-8)	[3]
Solubility in Dichloromethane (20°C)	186.3 g/L	[3]
Solubility in Toluene (20°C)	53.9 g/L	[3]
Solubility in Acetone (20°C)	2.2 g/L	[3]
Solubility in Ethanol (20°C)	1.1 g/L	[3]

## Applications in Material Science

**Solvent Yellow 98** is utilized in a range of material science applications, primarily for its fluorescent coloring properties.

## Polymer Coloration

**Solvent Yellow 98** is widely used for coloring a variety of plastics due to its high tinting strength, and good heat and light resistance.[6] It is compatible with a range of polymers including:

- Polystyrene (PS)
- Acrylonitrile Butadiene Styrene (ABS)
- Polycarbonate (PC)
- Polymethyl Methacrylate (PMMA)

- Polyethylene Terephthalate (PET)
- Polyamide (PA6, with limited use in PA66)[7]

The dye is typically incorporated into the polymer matrix via masterbatches during the extrusion or injection molding process.[8]

## Non-Destructive Testing (NDT)

The fluorescent properties of **Solvent Yellow 98** are leveraged in penetrant testing aerosols for the detection of surface defects such as microcracks in various materials.[1] When applied to a surface, the dye solution penetrates into cracks. After the excess is wiped away, the dye trapped in the defects becomes visible under UV light, allowing for non-destructive inspection. [1]

## Advanced Coatings and Inks

**Solvent Yellow 98** is a component in the formulation of specialized inks and coatings. A notable application is in the preparation of nanolatex color pastes for painting materials.[1] In this application, the oil-soluble dye is encapsulated in latex nanoparticles, which provides bright color, high color fastness, and good migration resistance.[1]

## Experimental Protocols

The following are detailed protocols for key applications of **Solvent Yellow 98**.

### Protocol 1: Preparation of a Non-Destructive Testing Aerosol

This protocol is based on the formulation described in patent application CN201810127158.3. [1]

Objective: To prepare a fluorescent aerosol for the detection of surface microcracks.

Materials:

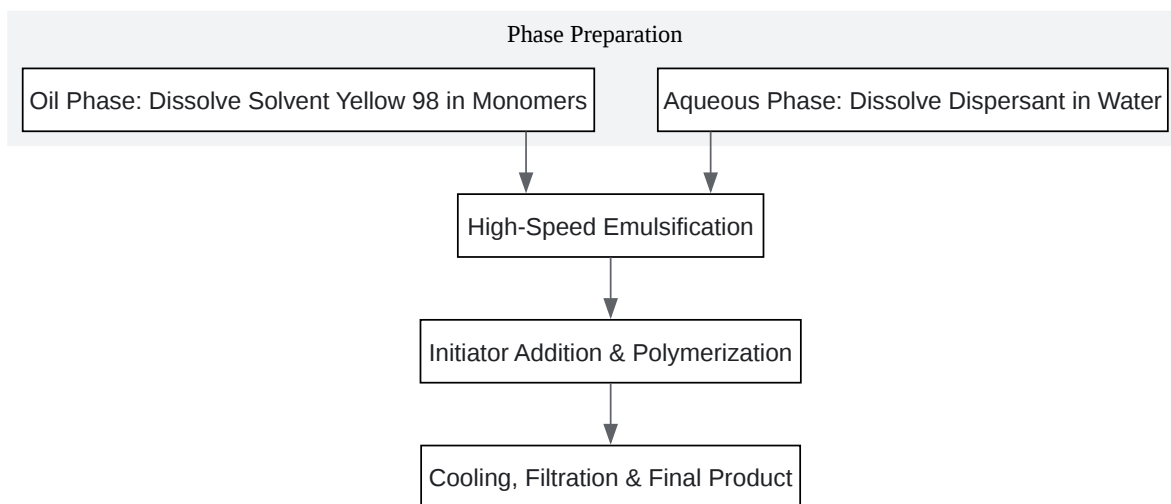
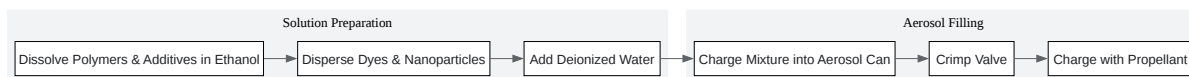
Component	Parts by Weight
Nano-shell poly	1-1.5
Cationic cellulose	0.5-0.8
Plasticizer	0.01-0.02
Surfactant	0.01-0.02
Permeating agent	0.01-0.015
Wetting agent	0.005-0.008
Solvent Yellow 98	0.01-0.02
Fluorescent Red GG	0.01-0.02
Nano titanium dioxide	0.1-0.2
Nano silver	0.05-0.06
Deionized water	2-3
Ethanol	20-30
Butane	30-40
Hydrofluoroalkane	35-45

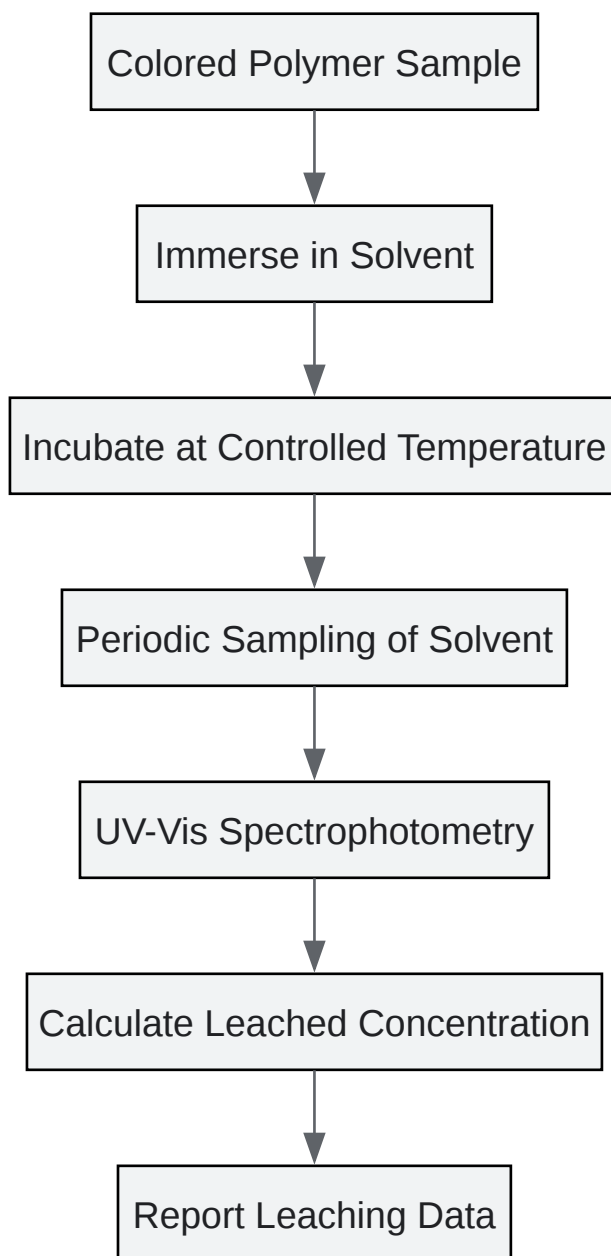
#### Procedure:

- In a suitable mixing vessel, dissolve the nano-shell poly, cationic cellulose, plasticizer, surfactant, permeating agent, and wetting agent in ethanol with stirring until a homogenous solution is formed.
- Disperse the **Solvent Yellow 98**, Fluorescent Red GG, nano titanium dioxide, and nano silver in the solution.
- Add the deionized water to the mixture and stir thoroughly.
- The resulting mixture is then charged into an aerosol container.

- Crimp the valve onto the container and charge with the propellant mixture of butane and hydrofluoroalkane.

### Workflow for Preparation of Non-Destructive Testing Aerosol





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